

Essential Safety & Disposal Procedures for ALRT1550

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Compound of Interest

Compound Name: ALRT1550
CAS No.: 178600-20-9
Cat. No.: B1667003

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The following guide provides critical safety, handling, and disposal information for **ALRT1550**, a pyrophoric and water-reactive compound. This information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental protection.

Hazard Summary and Safety Information

ALRT1550 is a hazardous substance that requires strict adherence to safety protocols. The primary hazards include its pyrophoric nature, violent reactivity with water, and significant health risks. All handling of this compound should occur under an inert atmosphere in a properly functioning fume hood.

Hazard Classification	GHS Code	Description
Pyrophoric Liquid	H250	Catches fire spontaneously if exposed to air. [1]
Reacts with Water	H260	In contact with water, releases flammable gases which may ignite spontaneously. [1]
Skin Corrosion	H314	Causes severe skin burns and eye damage. [1]
Serious Eye Damage	H318	Causes serious eye damage. [1]
Aspiration Hazard	H304	May be fatal if swallowed and enters airways. [1]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child. [1]
STOT (Single Exposure)	H336	May cause drowsiness or dizziness.
STOT (Repeated Exposure)	H372	Causes damage to organs through prolonged or repeated exposure.
Acute Aquatic Hazard	H401	Toxic to aquatic life. [1]
Chronic Aquatic Hazard	H411	Toxic to aquatic life with long-lasting effects. [1]

Personal Protective Equipment (PPE)

When handling **ALRT1550**, the following personal protective equipment is mandatory:

- Eye/Face Protection: Safety glasses with side-shields and a face shield.
- Skin Protection: Flame-retardant lab coat and chemically resistant gloves (e.g., nitrile rubber). Ensure gloves are compatible with the specific solvents being used.

- Respiratory Protection: Use only in a well-ventilated area, typically a fume hood. If exposure limits are exceeded, a full-face respirator with appropriate cartridges is necessary.

Spill and Emergency Procedures

In Case of a Spill:

- Do not use water to clean up the spill.
- Cover the spill with a dry, inert absorbent material such as sand or soda ash.
- Carefully collect the absorbed material into a designated, dry, and sealable container.
- Dispose of the container as hazardous waste.

First Aid Measures:

- Inhalation: Move the person to fresh air and seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes and seek immediate medical attention.
[\[1\]](#)
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[1\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[1\]](#)

ALRT1550 Disposal Protocol

Proper disposal of **ALRT1550** and its contaminated waste is crucial to ensure safety and environmental compliance. Under no circumstances should this material be disposed of down the drain or in regular trash.

Step-by-Step Disposal Procedure:

- Quenching (for residual amounts):

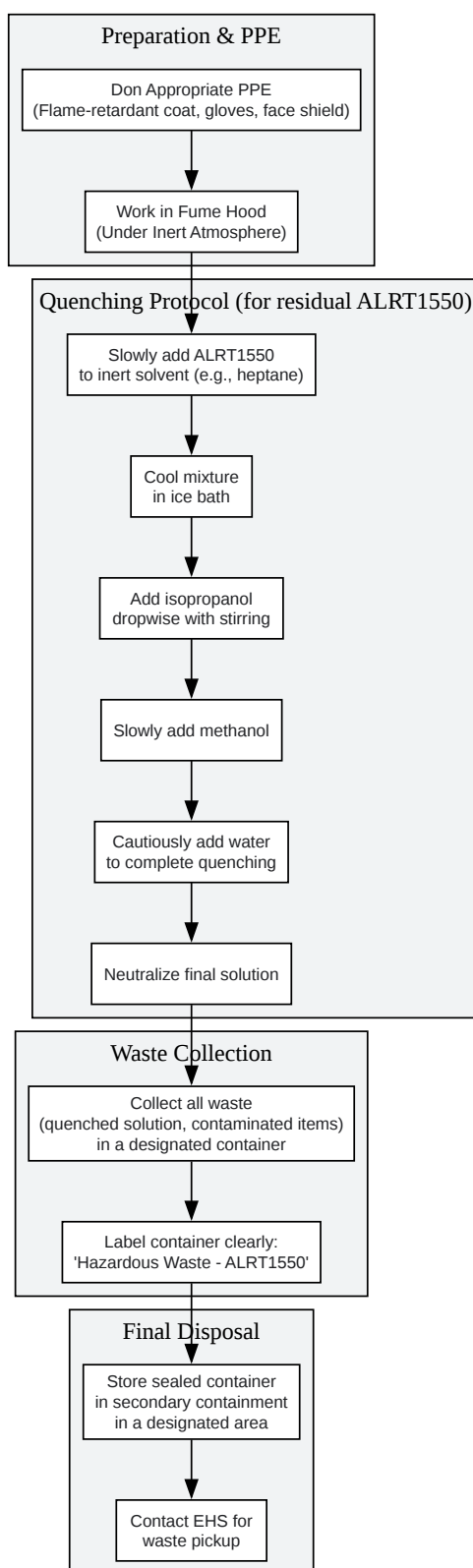
- This procedure should only be performed by personnel experienced with handling pyrophoric reagents.
- Work in a fume hood under an inert atmosphere (e.g., argon or nitrogen).
- Slowly add the **ALRT1550** solution to a flask containing an excess of a less reactive solvent (e.g., heptane or toluene).
- The flask should be cooled in an ice bath.
- Slowly and carefully add a quenching agent, such as isopropanol, dropwise with vigorous stirring.
- After the initial reaction subsides, slowly add methanol, followed by a very slow addition of water to ensure complete quenching.
- The resulting solution should be neutralized.
- Waste Collection and Labeling:
 - All quenched solutions, contaminated solvents, and solid waste (e.g., contaminated paper towels, pipette tips) must be collected in a designated hazardous waste container.
 - The container must be made of a compatible material and have a secure, sealing lid.[\[2\]](#)
 - Label the container clearly with "Hazardous Waste," the full chemical name "**ALRT1550**," and a description of the contents (e.g., "Quenched **ALRT1550** in heptane/isopropanol/water").
- Storage of Hazardous Waste:
 - Store the sealed hazardous waste container in a designated satellite accumulation area. [\[2\]](#)
 - The storage area must be well-ventilated and away from sources of ignition and incompatible materials.
 - Ensure secondary containment is in place to prevent spills.[\[3\]](#)

- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[\[3\]](#)
 - Do not attempt to transport the waste off-site yourself.

Empty Container Disposal

- Empty containers that once held **ALRT1550** must also be treated as hazardous waste.
- Rinse the container three times with a suitable inert solvent (e.g., heptane). The rinsate must be collected and disposed of as hazardous waste.[\[3\]](#)
- After rinsing, the container should be air-dried in a fume hood.
- Deface or remove the original label.[\[3\]](#)
- Dispose of the rinsed and dried container as instructed by your institution's EHS guidelines.

Disposal Workflow Diagram



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Caption: Logical workflow for the safe quenching and disposal of **ALRT1550** waste.

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References

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- [2. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines](#) [cwu.edu]
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